

Application of Antiblaze 100 in Textile Finishing for Flame Retardancy

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Application Notes and Protocols for Researchers and Drug Development Professionals

Introduction

Antiblaze 100, also known as Antiblaze V6, is a chlorinated phosphate ester flame retardant utilized in the textile industry to impart flame retardant properties to various fabrics. This document provides detailed application notes and experimental protocols for the use of Antiblaze 100 in textile finishing. Its chemical formula is C13H24Cl6O8P2, and its CAS number is 38051-10-4.[1] Antiblaze 100 is an additive flame retardant, meaning it is physically mixed with a binder and applied to the fabric rather than chemically reacting with the fibers. It is effective on a range of textile substrates, including cotton, polyester, and their blends. The presence of both phosphorus and chlorine in its structure allows for a synergistic flame retardant mechanism, acting in both the condensed (solid) and gas phases to inhibit combustion.

Mechanism of Action

The flame retardant action of **Antiblaze 100** is a dual-mode process involving both condensed-phase and gas-phase inhibition of combustion.

Condensed-Phase Action: During initial exposure to heat, the phosphorus components of
 Antiblaze 100 promote the dehydration of cellulosic fibers (like cotton) to form a stable char
 layer. This char acts as an insulating barrier, slowing down the pyrolysis of the underlying
 material and reducing the amount of flammable volatile gases released.

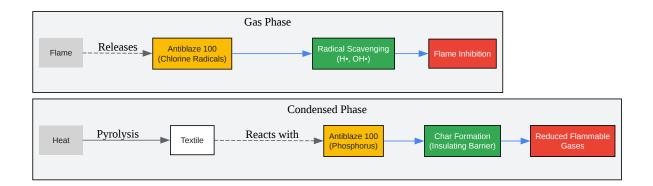




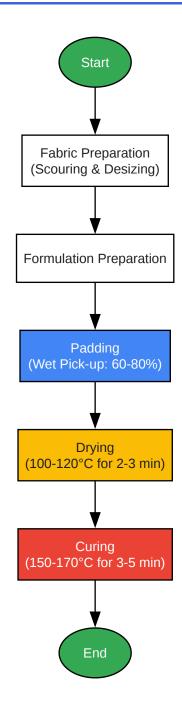


• Gas-Phase Action: Upon further heating, the chlorinated components of **Antiblaze 100** are released into the gas phase. These chlorine radicals act as scavengers for the high-energy H• and OH• radicals that propagate the combustion chain reaction in the flame, effectively quenching the fire.









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